

# Application of Lithium Hydride as a Neutron Shielding Material in Reactors

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## Compound of Interest

Compound Name: *Lithium hydride*

Cat. No.: *B107721*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Lithium hydride** (LiH) is a highly effective neutron shielding material with significant applications in nuclear reactors and other environments with high neutron flux. Its desirable properties, including a high hydrogen content, low density, and high melting point, make it an attractive option for neutron attenuation.<sup>[1]</sup> This document provides detailed application notes, quantitative data, and experimental protocols for the use of **lithium hydride** as a neutron shielding material.

## Properties of Lithium Hydride for Neutron Shielding

**Lithium hydride**'s effectiveness as a neutron shield stems from the unique properties of its constituent elements, lithium and hydrogen. Hydrogen, with a nucleus consisting of a single proton, is highly efficient at slowing down fast neutrons through elastic scattering. The lithium component, particularly the <sup>6</sup>Li isotope, has a large thermal neutron absorption cross-section, effectively capturing the slowed-down neutrons.

## Key Advantages of Lithium Hydride:

- **High Hydrogen Density:** LiH has a higher hydrogen density than many other hydride materials, including water and polyethylene, maximizing the probability of neutron collision

and moderation.

- Low Molecular Weight: Its low molecular weight results in a greater energy loss per collision for fast neutrons.
- High Melting Point: With a melting point of 688.7 °C, LiH can be used in high-temperature environments found in nuclear reactors.
- Effective Neutron Absorption: The <sup>6</sup>Li isotope has a very high thermal neutron absorption cross-section, leading to the capture of thermalized neutrons and the emission of an alpha particle and a triton.[2][3][4]

## Quantitative Data for Neutron Shielding

The selection of a neutron shielding material is heavily reliant on its nuclear properties. The following tables summarize key quantitative data for **lithium hydride** and compare it with other common shielding materials.

**Table 1: Physical and Thermal Properties of Shielding Materials**

Material	Density (g/cm <sup>3</sup> )	Hydrogen Atom	
		Density (atoms/cm <sup>3</sup> x 10 <sup>22</sup> )	Melting Point (°C)
Lithium Hydride (LiH)	0.78	5.9	688.7
Polyethylene (CH <sub>2</sub> ) <sub>n</sub>	0.92	8.0	~115-135
Water (H <sub>2</sub> O)	1.00	6.7	0
Concrete (Ordinary)	2.30	~1.0	Decomposes

**Table 2: Nuclear Properties for Thermal Neutron Shielding**

Isotope/Element	Thermal Neutron Absorption Cross-Section (barns)
<sup>6</sup> Li	940[3]
<sup>7</sup> Li	0.0454[5]
<sup>1</sup> H (Hydrogen)	0.3326[5]
Natural Boron	767
Cadmium	2520

Note: 1 barn =  $10^{-24}$  cm<sup>2</sup>

### Table 3: Fast Neutron Removal Cross-Sections

Material	Removal Cross-Section (cm <sup>2</sup> /g)
Lithium Hydride (LiH)	0.1000[6]
Lithium-6 Hydride ( <sup>6</sup> LiH)	0.1156[6]
Water (H <sub>2</sub> O)	0.101
Polyethylene (CH <sub>2</sub> ) <sub>n</sub>	0.119
Concrete (Ordinary)	0.083

## Experimental Protocols for Evaluating Neutron Shielding Effectiveness

The following protocol outlines a general procedure for measuring the neutron shielding effectiveness of a material using a neutron source and detector.

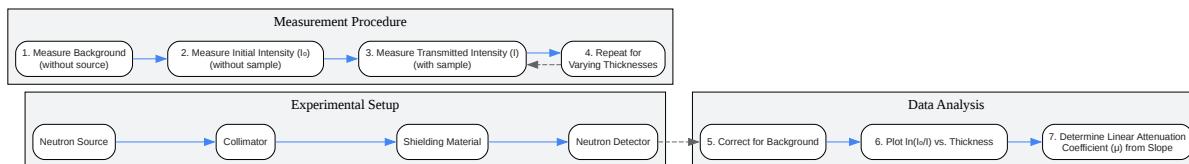
### Objective

To determine the neutron attenuation coefficient of a given shielding material.

### Materials and Equipment

- Neutron source (e.g., Americium-241/Beryllium)
- Neutron detector (e.g.,  $^3\text{He}$  or  $\text{BF}_3$  proportional counter)
- Shielding material samples of varying thicknesses
- Collimator to produce a narrow neutron beam
- Data acquisition system (counter, multichannel analyzer)
- Calipers for precise thickness measurement
- Lead and/or borated polyethylene for background shielding

## Experimental Workflow



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Caption: A workflow for determining the neutron shielding effectiveness of a material.

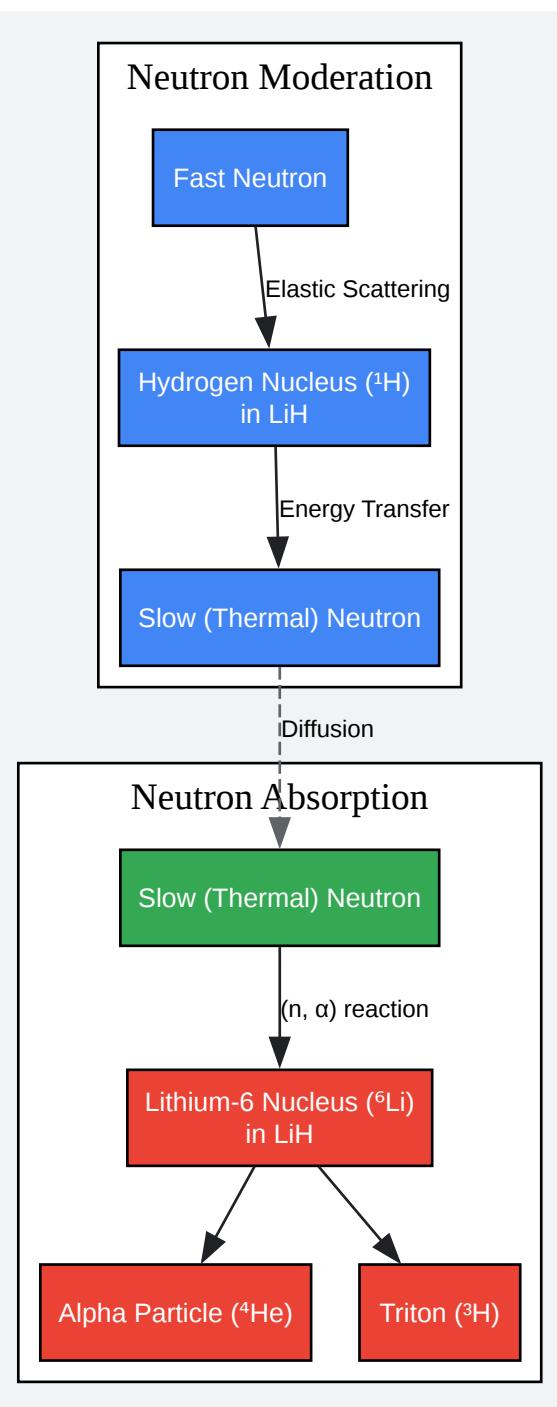
## Step-by-Step Procedure

- Setup: Arrange the neutron source, collimator, sample holder, and detector in a straight line. Ensure the setup is in an area with minimal background radiation or use additional shielding to reduce background noise.

- Background Measurement: With the neutron source shielded or removed, measure the background neutron count rate for a fixed period. This accounts for environmental neutrons.
- Initial Intensity ( $I_0$ ) Measurement: Remove the shielding material sample and measure the neutron count rate from the source for the same fixed period. This is the initial intensity,  $I_0$ .
- Transmitted Intensity ( $I$ ) Measurement: Place a shielding material sample of known thickness ( $x$ ) between the collimator and the detector. Measure the transmitted neutron count rate ( $I$ ) for the same fixed period.
- Repeat for Different Thicknesses: Repeat step 4 with samples of the same material but different, precisely measured thicknesses.
- Data Analysis:
  - Subtract the background count rate from all measured intensities ( $I_0$  and  $I$ ).
  - Calculate the natural logarithm of the ratio of the initial intensity to the transmitted intensity ( $\ln(I_0/I)$ ) for each sample thickness.
  - Plot  $\ln(I_0/I)$  on the y-axis against the sample thickness ( $x$ ) on the x-axis.
  - The data should fall on a straight line. The slope of this line is the linear attenuation coefficient ( $\mu$ ) of the material.

## Neutron Interaction with Lithium Hydride

The primary neutron shielding mechanism of **lithium hydride** involves a two-step process: moderation of fast neutrons by hydrogen and subsequent absorption of thermal neutrons by lithium-6.



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Caption: The process of neutron moderation and absorption in **lithium hydride**.

Explanation of the Interaction Pathway:

- Moderation: A high-energy (fast) neutron collides with a hydrogen nucleus within the **lithium hydride** lattice. Through elastic scattering, the neutron transfers a significant portion of its kinetic energy to the much lighter hydrogen nucleus. This process is repeated through multiple collisions, rapidly slowing the neutron down to thermal energies.
- Absorption: Once the neutron has been thermalized (slowed down), it has a much higher probability of being captured by a  ${}^6\text{Li}$  nucleus. The  ${}^6\text{Li}$  nucleus absorbs the thermal neutron and undergoes a nuclear reaction, splitting into an alpha particle (a helium nucleus) and a triton (a tritium nucleus). This  $(n,\alpha)$  reaction effectively removes the neutron from the environment.

## Safety and Handling of Lithium Hydride

**Lithium hydride** is a reactive and hazardous material that requires careful handling.

- Reactivity with Water: LiH reacts violently with water, producing flammable hydrogen gas and corrosive lithium hydroxide. It must be stored and handled in a dry, inert atmosphere (e.g., argon or nitrogen).
- Toxicity: Inhalation of LiH dust can cause severe irritation and burns to the respiratory tract. Skin and eye contact should be avoided.
- Fire Hazard: **Lithium hydride** is flammable, and fires should be extinguished with a Class D fire extinguisher (for combustible metals). Water, carbon dioxide, and foam extinguishers must not be used.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should always be worn when handling **lithium hydride**. All work should be conducted in a well-ventilated fume hood or a glove box.

## Conclusion

**Lithium hydride** is a superior neutron shielding material for many applications in nuclear reactors due to its excellent moderating and absorbing properties, combined with its thermal stability and low density. Proper understanding of its properties, adherence to experimental protocols for its evaluation, and strict observation of safety procedures are essential for its effective and safe use.

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